

Personal protective equipment for handling Avitinib maleate

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Compound of Interest

Compound Name: Avitinib maleate

Cat. No.: B605098

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Essential Safety and Handling Guide for Avitinib Maleate

Avitinib maleate is an irreversible EGFR inhibitor with antineoplastic properties.[1][2][3][4] As a potent cytotoxic compound, it requires stringent handling and disposal procedures to ensure the safety of laboratory personnel and the environment. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Avitinib maleate is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[5]

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the most critical barrier against exposure to **Avitinib maleate**. The following PPE is mandatory when handling this compound.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles with Side-Shields	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield should be worn over safety glasses if there is a splash hazard. [6]
Hand Protection	Chemical-Resistant Gloves	Two pairs of chemotherapy-rated gloves (e.g., nitrile) are recommended, with the outer glove covering the cuff of the lab coat. [7] [8]
Body Protection	Impervious Laboratory Coat or Gown	A disposable, solid-front gown made of a material resistant to chemical permeation is required. [7] [8]
Respiratory Protection	NIOSH-Approved Respirator (e.g., N95)	Required when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to prevent aerosol inhalation. [7] [9]

Note: All disposable PPE should not be reused and must be disposed of as cytotoxic waste. Reusable PPE must be properly decontaminated after each use.[\[7\]](#)[\[8\]](#)

Operational and Handling Plan

All handling of **Avitinib maleate**, particularly the weighing of the solid compound and the preparation of stock solutions, must be conducted in a designated area, such as a certified

chemical fume hood or a Class II Biosafety Cabinet (BSC), to minimize exposure.^[7]

Step-by-Step Handling Procedure:

- Preparation of Workspace: Cover the work surface with a disposable, plastic-backed absorbent pad.
- Donning PPE: Before handling the compound, put on all required PPE in the correct order: inner gloves, gown, outer gloves, and eye/face protection. A respirator should be used if not working in a containment hood.
- Handling the Compound:
 - Carefully open the container to avoid creating dust.
 - Use dedicated spatulas and weighing papers.
 - When preparing solutions, add the solvent to the powder slowly to avoid splashing.
- Labeling: Clearly label all containers with the compound name, concentration, date, and your initials.
- Decontamination of Workspace: After completion, wipe down all surfaces and equipment in the fume hood/BSC with an appropriate decontamination solution. Dispose of the absorbent pad as hazardous waste.
- Doffing PPE: Remove PPE in the correct order to prevent cross-contamination: outer gloves, gown, then inner gloves.
- Hand Washing: Wash hands thoroughly with soap and water after removing all PPE.

Disposal Plan

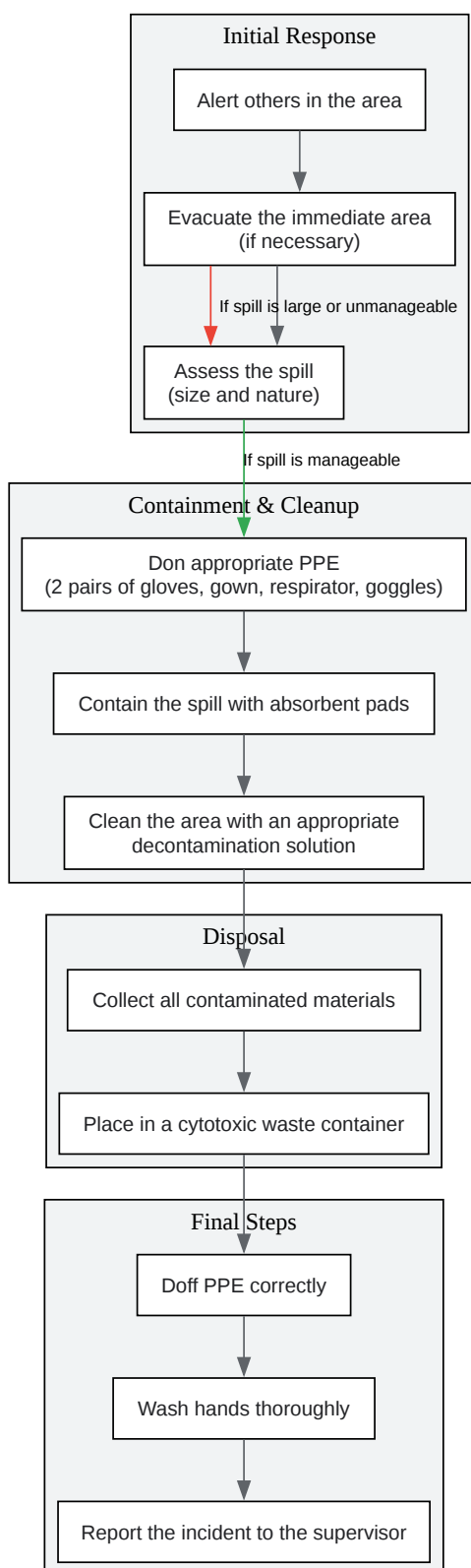
Avitinib maleate and any materials contaminated with it are considered cytotoxic waste and must be disposed of according to institutional and local regulations for hazardous waste.^[10]
^[11]^[12]

Waste Segregation and Disposal:

- Solid Waste: All contaminated disposable items, including gloves, gowns, absorbent pads, pipette tips, and empty vials, must be placed in a designated, leak-proof, and puncture-resistant container labeled with the cytotoxic hazard symbol.[\[10\]](#)[\[12\]](#) These containers are often color-coded purple.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Liquid Waste: Unused solutions of **Avitinib maleate** should be collected in a sealed, leak-proof container, also labeled as cytotoxic waste. Do not dispose of this waste down the drain.
- Sharps: Needles, syringes, or other sharps contaminated with **Avitinib maleate** must be disposed of in a designated sharps container for cytotoxic waste.[\[11\]](#)
- Final Disposal: All cytotoxic waste must be disposed of through a licensed hazardous waste management company, typically via high-temperature incineration.[\[11\]](#)[\[12\]](#)

Emergency Procedures: Chemical Spill Workflow

In the event of a spill, immediate and appropriate action is necessary to contain the contamination and minimize exposure.



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Caption: Workflow for handling a chemical spill of **Avitinib maleate**.

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